

Spectroscopic Data of 5-Bromo-1,2,3-trichlorobenzene: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-1,2,3-trichlorobenzene

CAS No.: 21928-51-8

Cat. No.: B1275738

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Introduction

5-Bromo-1,2,3-trichlorobenzene is a halogenated aromatic compound with significant applications as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2][3]} Its precise molecular structure and purity are critical for the successful synthesis of downstream products. Spectroscopic analysis provides an unambiguous fingerprint of the molecule, confirming its identity and purity. This technical guide offers an in-depth exploration of the spectroscopic data of **5-Bromo-1,2,3-trichlorobenzene**, providing researchers, scientists, and drug development professionals with the necessary information for its characterization.

Molecular Structure and Spectroscopic Overview

The structure of **5-Bromo-1,2,3-trichlorobenzene**, with the chemical formula $C_6H_2BrCl_3$, dictates its unique spectroscopic features.^[4] The arrangement of the substituents on the benzene ring gives rise to a distinct pattern in its NMR, mass, and infrared spectra.

Property	Value	Source
Molecular Formula	C ₆ H ₂ BrCl ₃	PubChem[4]
Molecular Weight	260.34 g/mol	Sigma-Aldrich
CAS Number	21928-51-8	ChemicalBook[1]
Appearance	Off-white powder	Hangzhou Royalchem Co.,LTD[5]

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for identifying the hydrogen atoms within a molecule. For **5-Bromo-1,2,3-trichlorobenzene**, the two hydrogen atoms are chemically equivalent, resulting in a single signal in the ¹H NMR spectrum.

Experimental Data

Parameter	Value
Spectrometer Frequency	400 MHz
Solvent	CDCl ₃
Chemical Shift (δ)	7.55 ppm
Multiplicity	Singlet (s)
Integration	2H

Source: Google Patents[6]

Interpretation and Causality

The observation of a singlet at 7.55 ppm is consistent with the symmetrical nature of the two protons on the benzene ring. The surrounding electron-withdrawing halogen atoms (three chlorine and one bromine) deshield the protons, causing them to resonate at a relatively high

chemical shift (downfield). The absence of adjacent protons results in a singlet multiplicity, as there is no spin-spin coupling.

Experimental Protocol: ^1H NMR Spectroscopy

Caption: Workflow for ^1H NMR analysis.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule. Due to the symmetry of **5-Bromo-1,2,3-trichlorobenzene**, four distinct signals are expected in the ^{13}C NMR spectrum: two for the protonated carbons and two for the halogen-substituted carbons.

Predicted ^{13}C NMR Data

While a publicly available experimental spectrum is not readily accessible, the following chemical shifts are predicted based on computational models and data from similar halogenated benzenes.

Carbon Atom	Predicted Chemical Shift (δ)
C-H	~130 ppm
C-Br	~120 ppm
C-Cl (adjacent to Br)	~133 ppm
C-Cl (central)	~135 ppm

Note: These are predicted values and may vary from experimental results.

Experimental Protocol: ^{13}C NMR Spectroscopy

The protocol for ^{13}C NMR is similar to that of ^1H NMR, with the primary difference being the longer acquisition times required due to the lower natural abundance of the ^{13}C isotope.

Caption: Workflow for ^{13}C NMR analysis.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. This data is crucial for determining the molecular weight and elemental composition.

Expected Mass Spectrum Data

Ion	m/z	Relative Abundance
$[M]^+$	258, 260, 262, 264	High
$[M-Cl]^+$	223, 225, 227	Moderate
$[M-Br]^+$	179, 181, 183	Moderate
$[M-Cl-Cl]^+$	188, 190	Low
$[C_6H_2]^+$	74	Low

Note: The presence of bromine and chlorine isotopes ($^{79}Br/^{81}Br$ and $^{35}Cl/^{37}Cl$) will result in a characteristic isotopic pattern for the molecular ion and its fragments.

Interpretation

The molecular ion peak ($[M]^+$) cluster will be the most intense, with its pattern confirming the presence of one bromine and three chlorine atoms. Fragmentation will likely occur through the loss of halogen atoms, leading to the observed fragment ions.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

Caption: Workflow for GC-MS analysis.

Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to its vibrational modes. It is particularly useful for identifying functional groups.

Expected IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type
3100-3000	C-H stretching (aromatic)
1600-1450	C=C stretching (aromatic ring)
1200-1000	C-H in-plane bending
850-650	C-Cl stretching
700-500	C-Br stretching
Below 900	C-H out-of-plane bending

Note: The exact positions of the peaks can be influenced by the substitution pattern.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

Caption: Workflow for ATR-FT-IR analysis.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive fingerprint for the unambiguous identification and characterization of **5-Bromo-1,2,3-trichlorobenzene**. The combination of ¹H NMR, ¹³C NMR, Mass Spectrometry, and Infrared Spectroscopy offers a self-validating system for confirming the structure and purity of this important chemical intermediate. The detailed protocols and interpretations serve as a valuable resource for researchers and professionals in the fields of chemical synthesis and drug development.

References

- Process for the preparation of **5-bromo-1,2,3-trichlorobenzene** - Google Patents.
- **5-Bromo-1,2,3-trichlorobenzene** | C₆H₂BrCl₃ | CID 4124400 - PubChem. Available at: [\[Link\]](#)
- 5-Bromo-1,2,3-trifluorobenzene - Magritek. Available at: [\[Link\]](#)
- 1-Bromo-2,3,5-trichlorobenzene | C₆H₂BrCl₃ | CID 4382903 - PubChem. Available at: [\[Link\]](#)

- CAS No : 21928-51-8 | Product Name : **5-Bromo-1,2,3-trichlorobenzene** | Pharmaffiliates.
Available at: [\[Link\]](#)
- 5 Bromo 1 2 3 Trichlorobenzene at ₹ 4800/kg | Pharmaceutical Intermediates in Hyderabad.
Available at: [\[Link\]](#)

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Sources

- 1. 5-Bromo-1,2,3-trichlorobenzene | 21928-51-8 [\[chemicalbook.com\]](#)
- 2. 5-Bromo-1,2,3-trichlorobenzene CAS#: 21928-51-8 [\[amp.chemicalbook.com\]](#)
- 3. [indiamart.com](#) [\[indiamart.com\]](#)
- 4. 5-Bromo-1,2,3-trichlorobenzene | C₆H₂BrCl₃ | CID 4124400 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. [echemi.com](#) [\[echemi.com\]](#)
- 6. 5-Bromo-1,2,3-trichlorobenzene(21928-51-8) ¹H NMR spectrum [\[chemicalbook.com\]](#)
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